

Application Notes and Protocols for the Analytical Characterization of Pyrimidine-5-carboxamidine

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Compound of Interest

Compound Name: *Pyrimidine-5-carboxamidine*

CAS No.: 690619-43-3

Cat. No.: B1388817

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Introduction

Pyrimidine and its derivatives are fundamental heterocyclic compounds that form the core structure of numerous biologically active molecules, including nucleic acids and various therapeutic agents.[1] **Pyrimidine-5-carboxamidine**, in particular, is a significant scaffold in medicinal chemistry due to its potential applications in the development of novel pharmaceuticals. The precise characterization of this compound is paramount to ensure its identity, purity, and structural integrity, which are critical for its intended applications in research and drug development.

This comprehensive guide provides detailed application notes and validated protocols for the analytical characterization of **Pyrimidine-5-carboxamidine**. We will delve into a suite of powerful analytical techniques, explaining the rationale behind their selection and providing step-by-step methodologies to ensure reliable and reproducible results. This document is intended for researchers, scientists, and professionals in the field of drug development who require a robust framework for the comprehensive analysis of this important chemical entity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Gold Standard for Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for the unambiguous determination of the molecular structure of organic compounds. It provides detailed information about the chemical environment of individual atoms, their connectivity, and spatial relationships. For **Pyrimidine-5-carboxamide**, both ^1H and ^{13}C NMR are indispensable for confirming the presence of the pyrimidine ring, the carboxamide group, and the specific substitution pattern.

Rationale for NMR in Pyrimidine-5-carboxamide Characterization

The distinct electronic environments of the protons and carbons in the pyrimidine ring and the carboxamide moiety give rise to characteristic chemical shifts and coupling patterns in the NMR spectra.

- ^1H NMR: Allows for the identification and quantification of protons on the pyrimidine ring and the amine protons of the carboxamide group. The chemical shifts of the aromatic protons are typically observed in the downfield region (around 7.0-9.5 ppm), while the amino protons can appear as broad singlets.[\[2\]](#)[\[3\]](#) Coupling constants (J-values) between adjacent protons can provide valuable information about their relative positions on the ring.[\[2\]](#)
- ^{13}C NMR: Provides a unique signal for each carbon atom in a distinct chemical environment, confirming the carbon skeleton of the molecule. The chemical shifts of the pyrimidine ring carbons and the carboxamide carbon are key identifiers.[\[4\]](#)

Protocol for ^1H and ^{13}C NMR Analysis

Sample Preparation:

- Accurately weigh 5-10 mg of the purified **Pyrimidine-5-carboxamide** sample.[\[2\]](#)
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3 , or Methanol- d_4) in a clean, dry NMR tube.[\[2\]](#) Ensure complete dissolution.

- For quantitative analysis, a known amount of an internal standard, such as Tetramethylsilane (TMS), can be added.

Instrumental Setup and Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.^[2]
- For ^1H NMR:
 - Use a standard proton pulse program.
 - Set the spectral width to encompass the expected chemical shift range (typically -1 to 12 ppm).^[2]
 - Acquire a sufficient number of scans to obtain a good signal-to-noise ratio.
- For ^{13}C NMR:
 - A greater number of scans will be necessary due to the low natural abundance of the ^{13}C isotope.^[1]
 - Employ proton decoupling to simplify the spectrum and enhance signal intensity.^[1]
 - Set the spectral width to a typical range for organic molecules (e.g., 0-200 ppm).^[1]

Data Processing and Interpretation:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase the spectrum to obtain pure absorption line shapes.
- Calibrate the chemical shift axis using the residual solvent peak or the internal standard (TMS at 0 ppm).^[2]
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.

- Analyze the chemical shifts, coupling patterns, and integration to assign the signals to the respective protons and carbons of **Pyrimidine-5-carboxamide**.

Expected Spectral Data

Technique	Expected Chemical Shift Range (ppm)	Key Features
^1H NMR	Aromatic Protons: 7.0 - 9.5 Amine Protons: Variable, often broad	- Singlets or doublets for pyrimidine ring protons.- Broad singlet for NH_2 protons.
^{13}C NMR	Aromatic Carbons: 110 - 160 Carboxamide Carbon: ~165	- Distinct signals for each carbon of the pyrimidine ring.- A characteristic downfield signal for the carboxamide carbon.

Mass Spectrometry (MS): Unveiling Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is essential for determining the molecular weight of **Pyrimidine-5-carboxamide** and can provide valuable structural information through the analysis of fragmentation patterns.^[1]

Why Mass Spectrometry is Crucial

- Molecular Weight Confirmation:** High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, allowing for the determination of the elemental composition and confirmation of the molecular formula ($\text{C}_5\text{H}_6\text{N}_4$).^[5]
- Structural Verification:** The fragmentation pattern observed in the mass spectrum, particularly with techniques like tandem mass spectrometry (MS/MS), can corroborate the proposed structure by showing the loss of specific functional groups.^[6]

Protocol for LC-MS/MS Analysis

Liquid Chromatography-Mass Spectrometry (LC-MS) is a preferred method for the analysis of pyrimidine derivatives as it combines the separation power of HPLC with the detection capabilities of mass spectrometry.^[7]^[8]

Sample Preparation:

- Prepare a stock solution of **Pyrimidine-5-carboxamide** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 µg/mL.^[1]
- The solvent may be acidified with a small amount of formic acid to promote ionization in positive ion mode.^[1]

Instrumentation and Parameters:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used for the separation of pyrimidine derivatives.^[9]
 - Mobile Phase: A gradient of water and acetonitrile, both containing a small percentage of formic acid, is a typical mobile phase system.
 - Flow Rate: A flow rate of 0.2-0.5 mL/min is generally suitable.
- Mass Spectrometry (MS):
 - Ionization Source: Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar molecules like **Pyrimidine-5-carboxamide**.^[1]
 - Mass Analyzer: A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is recommended.^[8]
 - Data Acquisition: Acquire data in full scan mode to detect the molecular ion and in MS/MS mode to obtain fragmentation data.^[1]

Expected Mass Spectral Data

Parameter	Expected Value
Molecular Formula	C ₅ H ₆ N ₄
Exact Mass	122.0592[5]
[M+H] ⁺ (Positive Ion Mode)	m/z 123.0670

High-Performance Liquid Chromatography (HPLC): Purity Assessment and Quantification

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for separating, identifying, and quantifying components in a mixture. For **Pyrimidine-5-carboxamide**, HPLC is crucial for determining its purity and for quantitative analysis in various matrices.

The Role of HPLC in Characterization

- **Purity Determination:** HPLC can effectively separate **Pyrimidine-5-carboxamide** from any impurities, starting materials, or by-products from its synthesis. The peak area of the main compound relative to the total peak area provides a measure of its purity.
- **Quantitative Analysis:** When used with a suitable detector (e.g., UV-Vis) and a calibration curve, HPLC can accurately quantify the concentration of **Pyrimidine-5-carboxamide**.^[10]

Protocol for Reversed-Phase HPLC Analysis

Sample and Standard Preparation:

- Prepare a stock solution of **Pyrimidine-5-carboxamide** of known concentration in the mobile phase.
- Create a series of calibration standards by diluting the stock solution to different concentrations.

Instrumentation and Method:

- **Column:** A C18 or C8 silica gel column is typically used for reversed-phase HPLC of pyrimidine derivatives.^[9]

- **Mobile Phase:** A mixture of a buffered aqueous solution (e.g., acetate buffer at pH 4.0) and an organic modifier like methanol or acetonitrile is commonly employed.[11] An isocratic or gradient elution can be used depending on the complexity of the sample.[9]
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detector:** A UV-Vis detector set at the wavelength of maximum absorbance (λ_{max}) of the pyrimidine derivative is used for detection.[12] The λ_{max} can be determined by scanning a solution of the compound with a UV-Vis spectrophotometer.[12]

Data Analysis:

- Inject the standards and the sample onto the HPLC system.
- Construct a calibration curve by plotting the peak area of the standards against their corresponding concentrations.
- Determine the concentration of **Pyrimidine-5-carboxamide** in the sample by interpolating its peak area on the calibration curve.

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.[13] It serves as a rapid and straightforward method to confirm the presence of key structural features in **Pyrimidine-5-carboxamide**.

Application of FTIR to Pyrimidine-5-carboxamide

The FTIR spectrum of **Pyrimidine-5-carboxamide** will exhibit characteristic absorption bands corresponding to the vibrations of its functional groups, providing evidence for the pyrimidine ring and the carboxamide moiety.[14]

Protocol for FTIR Analysis

Sample Preparation:

- The sample can be analyzed as a solid using the KBr pellet method or as a thin film.
- For the KBr pellet method, mix a small amount of the sample with dry potassium bromide (KBr) and press it into a transparent disk.

Data Acquisition:

- Place the sample in the FTIR spectrometer.
- Acquire the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).

Expected FTIR Absorption Bands

Functional Group	Expected Wavenumber (cm^{-1})	Vibrational Mode
N-H (Amine)	3100 - 3500 (broad)	Stretching [14]
C-H (Aromatic)	2920 - 2978	Stretching [15]
C=N (Ring)	1525 - 1575	Stretching [15]
C=C (Aromatic)	1570 - 1596	Stretching [15]

X-ray Crystallography: The Definitive 3D Structure

For an unambiguous determination of the three-dimensional atomic arrangement of **Pyrimidine-5-carboxamide** in the solid state, single-crystal X-ray crystallography is the ultimate analytical technique. This method provides precise bond lengths, bond angles, and conformational details.

The Power of X-ray Crystallography

Obtaining a crystal structure provides irrefutable proof of the molecular structure and can reveal important information about intermolecular interactions, such as hydrogen bonding, which can influence the compound's physical properties.[\[16\]](#)

Protocol for Single-Crystal Growth and X-ray Diffraction

Crystal Growth:

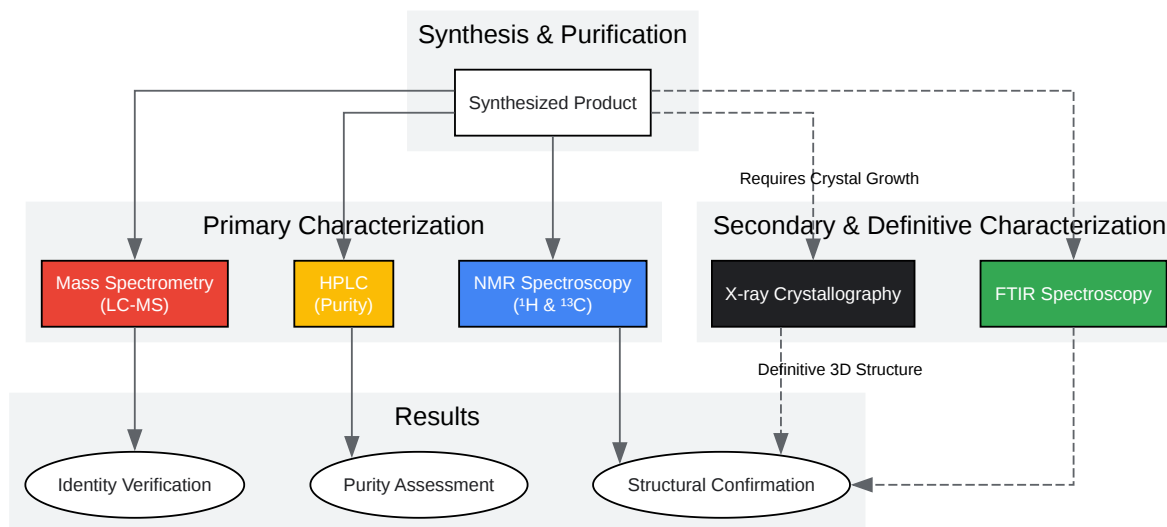
- Growing single crystals of suitable quality for X-ray diffraction can be challenging and often requires screening various crystallization conditions.
- Slow Evaporation: Dissolve the compound in a suitable solvent (e.g., ethanol, methanol, ethyl acetate) to near saturation and allow the solvent to evaporate slowly at room temperature.[\[17\]](#)
- Anti-Solvent Vapor Diffusion: Dissolve the compound in a small amount of a "good" solvent in a small vial. Place this vial inside a larger sealed container with a more volatile "anti-solvent" (a solvent in which the compound is insoluble). The slow diffusion of the anti-solvent vapor into the solution can induce crystallization.[\[17\]](#) This method is particularly useful for compounds soluble only in high-boiling point solvents like DMF or DMSO.[\[18\]](#)

X-ray Diffraction Analysis:

- Mount a suitable single crystal on a goniometer.
- Collect diffraction data using an X-ray diffractometer.
- Process the data and solve the crystal structure using specialized software.

Visualizations

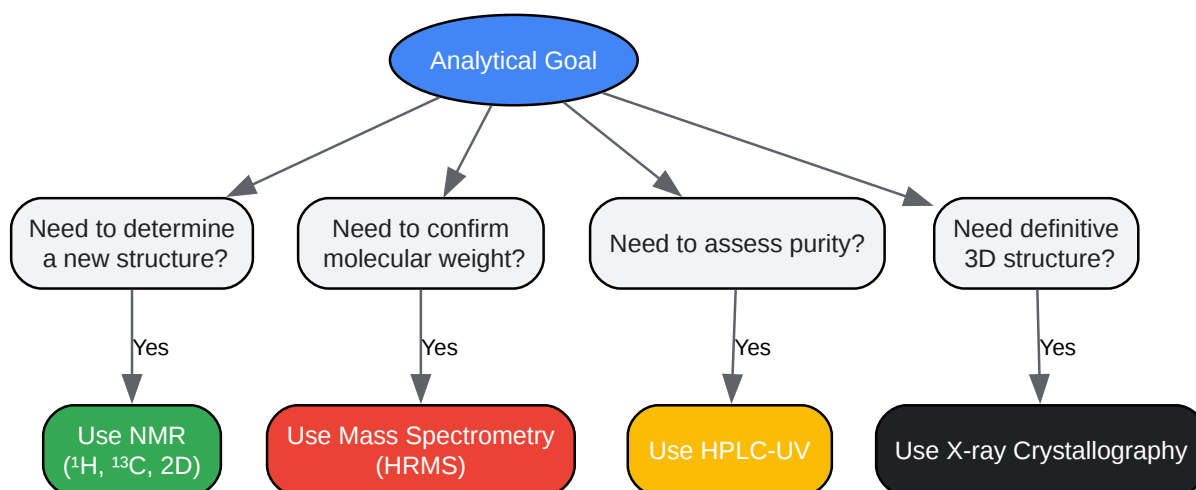
Overall Analytical Workflow



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Caption: A comprehensive workflow for the analytical characterization of **Pyrimidine-5-carboxamide**.

Decision Tree for Method Selection



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Caption: A decision tree to guide the selection of analytical techniques based on the research question.

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